

Application Notes and Protocols: Acid Yellow 25 in Textile Dyeing Research

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Compound of Interest

Compound Name: Acid Yellow 25

Cat. No.: B1290562

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These application notes provide a comprehensive overview of the use of **Acid Yellow 25** (C.I. 18835) in textile dyeing research. This document outlines the fundamental principles of its application on protein fibers (wool and silk) and synthetic polyamides (nylon), including detailed experimental protocols, quantitative data on dyeing performance, and visualization of the underlying mechanisms.

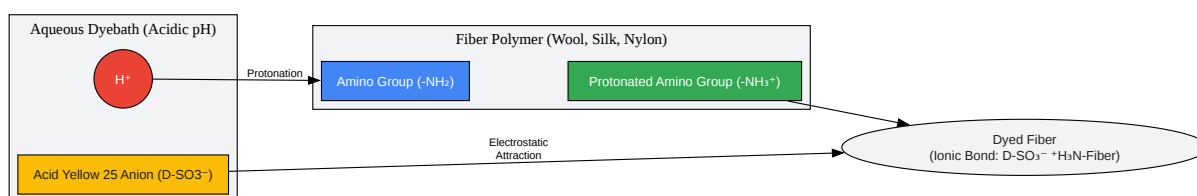
Introduction

Acid Yellow 25 is an anionic monoazo dye belonging to the pyrazolone class. It is widely utilized in the textile industry for dyeing protein and polyamide fibers due to its bright yellow hue and good solubility in water.^{[1][2]} The dyeing process is conducted in an acidic medium, which facilitates the electrostatic attraction between the anionic sulfonate groups of the dye and the protonated amino groups within the fiber structure.^{[1][2]} This interaction results in the fixation of the dye to the textile substrate. The efficiency of dyeing and the final properties of the dyed fabric, such as colorfastness, are influenced by various parameters including pH, temperature, dyeing time, and the use of auxiliary chemicals.

Mechanism of Action: Dye-Fiber Interaction

The application of **Acid Yellow 25** to protein and polyamide fibers is governed by an ionic bonding mechanism. In an acidic dyebath, the amino groups (-NH₂) present in the amorphous regions of wool, silk, and nylon fibers are protonated, acquiring a positive charge (-NH₃⁺). The

Acid Yellow 25 dye, which exists as a large anion with negatively charged sulfonate groups ($-\text{SO}_3^-$), is then electrostatically attracted to these positively charged sites on the fiber. In addition to ionic bonding, van der Waals forces and hydrogen bonds may also contribute to the overall dye-fiber affinity.[3][4]



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Caption: Ionic interaction mechanism of **Acid Yellow 25** with protein/polyamide fibers.

Quantitative Data on Dyeing Performance

The following tables summarize representative quantitative data for the dyeing of wool, silk, and nylon with acid dyes.

Disclaimer: Specific experimental data for **Acid Yellow 25** was not available in the reviewed literature. The data presented below is illustrative and based on studies of other acid dyes on similar fibers.[1][2][5] Researchers should perform their own experiments to determine the precise values for **Acid Yellow 25**.

Table 1: Effect of pH on Dye Exhaustion (%) of Acid Dyes on Various Fibers

pH	Wool	Silk	Nylon
3.0	92.5	94.2	91.8
4.0	95.3	96.5	94.6
5.0	88.7	91.3	89.5
6.0	76.4	80.1	78.2
7.0	65.1	68.9	66.7

Table 2: Colorfastness Properties of Acid Dyes on Different Fibers (ISO 105 Standards)

Fiber	Washing Fastness (Color Change)	Washing Fastness (Staining on Cotton)	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)	Light Fastness (Blue Wool Scale)
Wool	4-5	4	4-5	4	5
Silk	4	3-4	4	3-4	4-5
Nylon	4-5	4	4-5	4	5

Note: Fastness is rated on a scale of 1 to 5 for washing and rubbing (5 being excellent) and 1 to 8 for light fastness (8 being excellent).[\[6\]](#)[\[7\]](#)

Experimental Protocols

The following are detailed protocols for the application of **Acid Yellow 25** in a laboratory setting.

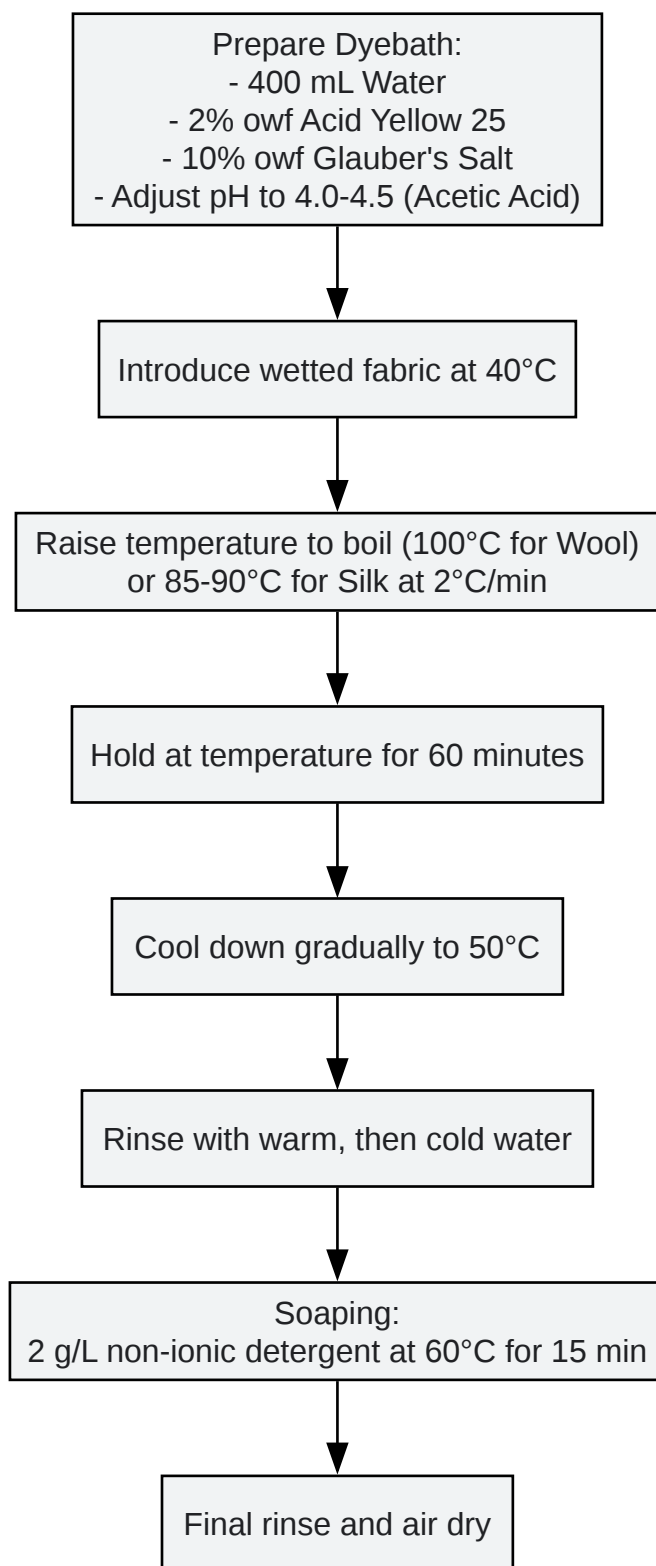
Preparation of Dye Solution and Fabric

- Dye Stock Solution:** Prepare a 1% (w/v) stock solution of **Acid Yellow 25** by dissolving 1 g of dye powder in 100 mL of distilled water.
- Fabric Scouring:** Before dyeing, scour the wool, silk, or nylon fabric to remove any impurities. Wash the fabric in a solution containing 1 g/L of a non-ionic detergent at 50-60°C for 30

minutes. Rinse thoroughly with warm and then cold water, and allow to air dry.^[1]

Dyeing Protocol for Wool and Silk

This protocol is based on a 10 g fabric sample and a liquor ratio of 40:1.



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Caption: Experimental workflow for dyeing wool and silk with **Acid Yellow 25**.

Materials:

- Scoured wool or silk fabric (10 g)
- **Acid Yellow 25** (2% on weight of fabric, owf)
- Glauber's salt (Sodium Sulfate) (10% owf)
- Acetic acid (to adjust pH)
- Non-ionic detergent
- Laboratory dyeing machine or beaker with a heating and stirring mechanism

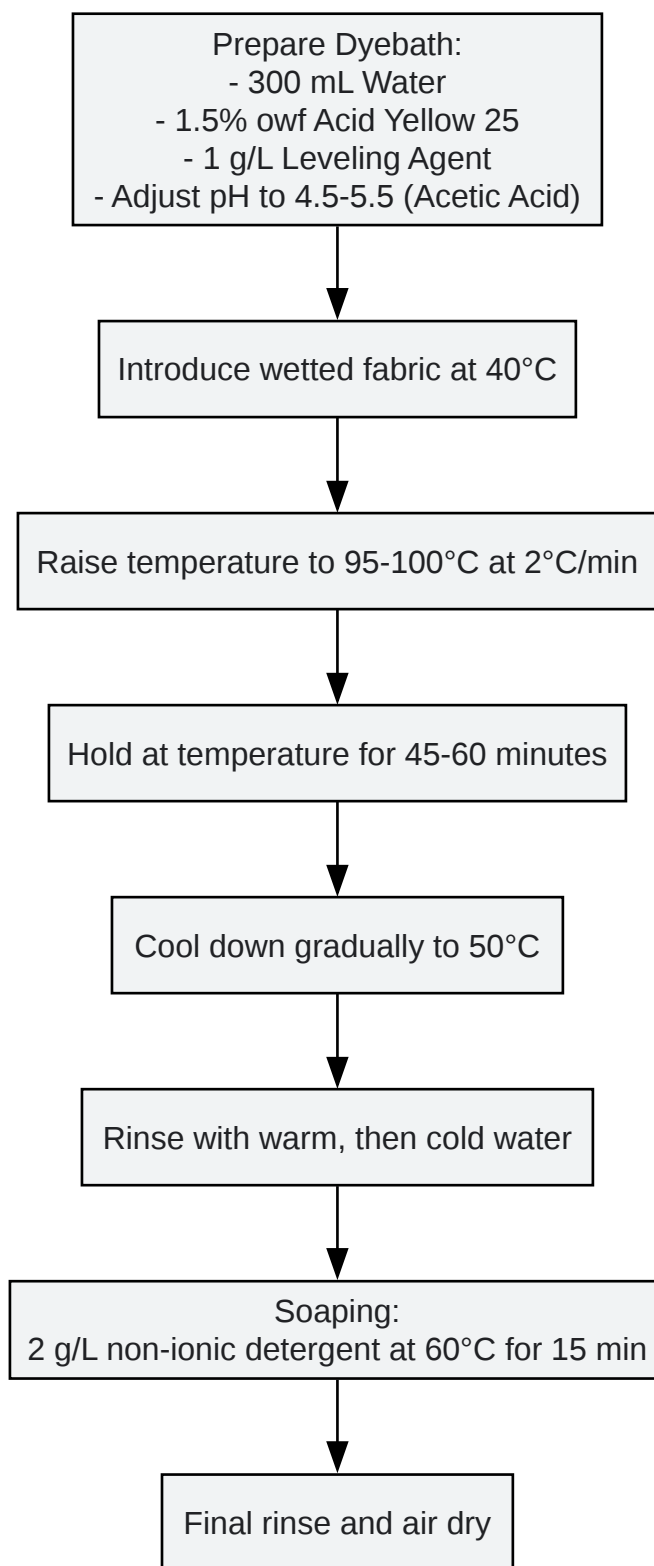
Procedure:

- Prepare the dyebath in a suitable vessel with 400 mL of distilled water (liquor ratio 40:1).
- Add Glauber's salt and stir until dissolved.
- Add the required amount of **Acid Yellow 25** stock solution.
- Adjust the pH of the dyebath to 4.0-4.5 using acetic acid.
- Introduce the pre-wetted fabric into the dyebath at 40°C.
- Raise the temperature to the boil (100°C for wool) or 85-90°C for silk at a rate of 2°C per minute.^[1]
- Maintain this temperature for 60 minutes, ensuring the fabric is gently agitated.
- Allow the dyebath to cool down gradually.
- Remove the fabric and rinse thoroughly with warm water, followed by cold water, until the water runs clear.
- For after-treatment, wash the dyed fabric in a solution of 2 g/L non-ionic detergent at 60°C for 15 minutes to remove any unfixed dye.

- Rinse again and air dry.

Dyeing Protocol for Nylon

This protocol is based on a 10 g fabric sample and a liquor ratio of 30:1.



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Caption: Experimental workflow for dyeing nylon with **Acid Yellow 25**.

Materials:

- Scoured nylon fabric (10 g)
- **Acid Yellow 25** (1.5% owf)
- Anionic leveling agent (1 g/L)
- Acetic acid (to adjust pH)
- Non-ionic detergent
- Laboratory dyeing machine or beaker with a heating and stirring mechanism

Procedure:

- Prepare the dyebath with 300 mL of distilled water (liquor ratio 30:1).
- Add the leveling agent and stir.
- Add the required amount of **Acid Yellow 25** stock solution.
- Adjust the pH of the dyebath to 4.5-5.5 with acetic acid.[\[4\]](#)
- Introduce the pre-wetted nylon fabric at 40°C.
- Raise the temperature to 95-100°C at a rate of 2°C per minute.
- Maintain this temperature for 45-60 minutes with gentle agitation.
- Cool the dyebath, remove the fabric, and rinse thoroughly with warm and then cold water.
- Perform an after-treatment wash as described for wool and silk.
- Rinse and air dry.

Determination of Dye Exhaustion

The percentage of dye exhaustion (%E) can be determined spectrophotometrically.

- Prepare a calibration curve for **Acid Yellow 25** by measuring the absorbance of several solutions of known concentrations at the wavelength of maximum absorbance (λ_{max}).
- Before and after the dyeing process, take a sample of the dyebath.
- Measure the absorbance of the initial and final dyebath solutions using a UV-Vis spectrophotometer.
- Calculate the initial (C_i) and final (C_f) dye concentrations from the calibration curve.
- Calculate the percentage exhaustion using the following formula:[1]

$$\%E = [(C_i - C_f) / C_i] \times 100$$

Evaluation of Colorfastness

Colorfastness properties should be evaluated according to standardized methods.

- Washing Fastness: ISO 105-C06.[6][8] A specimen of the dyed fabric is agitated in a soap solution under specified conditions of time and temperature, then rinsed and dried. The change in color of the fabric and the staining of an adjacent multifiber strip are assessed using grey scales.
- Rubbing Fastness (Crocking): ISO 105-X12.[6][7] The dyed fabric is rubbed with a dry and a wet piece of standard white cotton cloth using a crockmeter. The degree of color transferred to the white cloth is assessed using a grey scale for staining.
- Light Fastness: ISO 105-B02.[6] The dyed fabric is exposed to a standard artificial light source (e.g., Xenon arc lamp) under controlled conditions. The change in color is assessed by comparing the fading of the specimen with that of a set of blue wool standards.
- Perspiration Fastness: ISO 105-E04.[8] The dyed fabric, in contact with a multifiber strip, is treated with two different solutions (acidic and alkaline) simulating perspiration. The samples are subjected to a fixed pressure and incubated. The change in color and staining are then assessed.

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